A Comprehensive Technical Guide to 2-Ethoxy-4-methylphenol

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Compound of Interest		
Compound Name:	*2-Ethoxy-4-methylphenol*	
Cat. No.:	*B1359942*	*Get Quote*

This technical guide provides an in-depth overview of **2-Ethoxy-4-methylphenol**, a significant compound in the fragrance and flavor industries. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, and relevant experimental procedures.

Nomenclature: Synonyms and Alternative Names

2-Ethoxy-4-methylphenol is known by a variety of names in scientific literature and commercial applications. Its systematic IUPAC name is **2-ethoxy-4-methylphenol**.[1] A comprehensive list of its identifiers and alternative names is provided below:

- Systematic & Common Names:
  - 2-Ethoxy-p-cresol[2]
  - 4-Methyl-2-ethoxyphenol[2]
  - Phenol, 2-ethoxy-4-methyl-[2][3][4]
  - 2-(Ethyloxy)-4-methyl-1-benzenol[5]
  - p-Cresol, 2-ethoxy-[2]
  - Methyl creosol[2]

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- Commercial Names:
  - Ultravanil[2][5]
  - Supravanil[2]
- Registry Numbers & Codes:
  - CAS Number: 2563-07-7[1][3][4]
  - InChI: 1S/C9H12O2/c1-3-11-9-6-7(2)4-5-8(9)10/h4-6,10H,3H2,1-2H3[1][3][4]
  - InChIKey: ZWQBCCVEOIYNDL-UHFFFAOYSA-N[1][3][4]
  - SMILES: CCOC1=C(C=CC(=C1)C)O[2]

Physicochemical and Spectral Data

The fundamental physicochemical properties of **2-Ethoxy-4-methylphenol** are summarized in the table below. This data is critical for its application in research and development, particularly in designing analytical methods and understanding its behavior in various matrices.

Property	Value	Reference(s)
Molecular Formula	$C_9H_{12}O_2$	[3][4]
Molecular Weight	152.19 g/mol	[2][3][4]
Appearance	Offers a powerful vanilla aroma	[6]
Melting Point	28-30 °C	[5]
Boiling Point	105-108 °C at 15 mmHg	[5]
Flash Point	105-108 °C at 15 mmHg	[5]

Spectral Information: Spectral data is essential for the structural elucidation and quantification of **2-Ethoxy-4-methylphenol**.

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- Mass Spectrometry: Electron Ionization (EI) mass spectrometry data is available through the NIST Chemistry WebBook.[3][4]
- Infrared (IR) Spectroscopy: The gas-phase IR spectrum for this compound is also available from the NIST/EPA Gas-Phase Infrared Database.[7][8]
- NMR Spectroscopy: A predicted ^{1}H NMR spectrum (800 MHz, D_2O) is available in the Human Metabolome Database (HMDB).[9]

Experimental Protocols

Detailed experimental protocols are fundamental for the replication of scientific findings. While a specific synthesis protocol for **2-Ethoxy-4-methylphenol** was not found in the reviewed literature, a procedure for the closely related compound, 2-ethoxyphenol, provides a relevant methodological framework.

Synthesis of 2-Ethoxyphenol

This protocol describes the synthesis of 2-ethoxyphenol via the alkylation of catechol. The methodology involves a phase-transfer catalysis approach, which can be adapted for similar phenolic substrates.

Materials:

- Pyrocatechol (Catechol)
- Diethyl sulphate
- Toluene
- Aqueous sodium hydroxide (NaOH) solution
- Aqueous hydrochloric acid (HCl) solution
- Carbon powder
- Hyflow

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Procedure:[10]

- Reaction Setup: To a mixture of toluene (500 ml) and aqueous sodium hydroxide solution, add pyrocatechol (100 gm) and diethyl sulphate (112 gm) at a temperature of 25-30°C. Stir the resulting mixture for 10 minutes.
- Reaction Execution: Heat the mixture to 60-65°C and maintain stirring for 3 hours. Subsequently, increase the temperature to reflux.
- Product Isolation: Distill the mixture completely to collect the product in the distillate. Cool the distillate to 15-20°C.
- Workup (Base Wash): Add aqueous sodium hydroxide solution to the cooled distillate and stir for 15 minutes. Separate the aqueous and organic layers.
- Workup (Acidification & Extraction): Add toluene (400 ml) to the separated aqueous layer and cool the mixture to 15-20°C. Slowly treat the mixture with aqueous hydrochloric acid and stir for 15 minutes.
- Purification: Filter the mixture through hyflow. Separate the organic layer and treat it with carbon powder.
- Final Product: Distill off the organic layer to obtain the final product, 2-ethoxyphenol.

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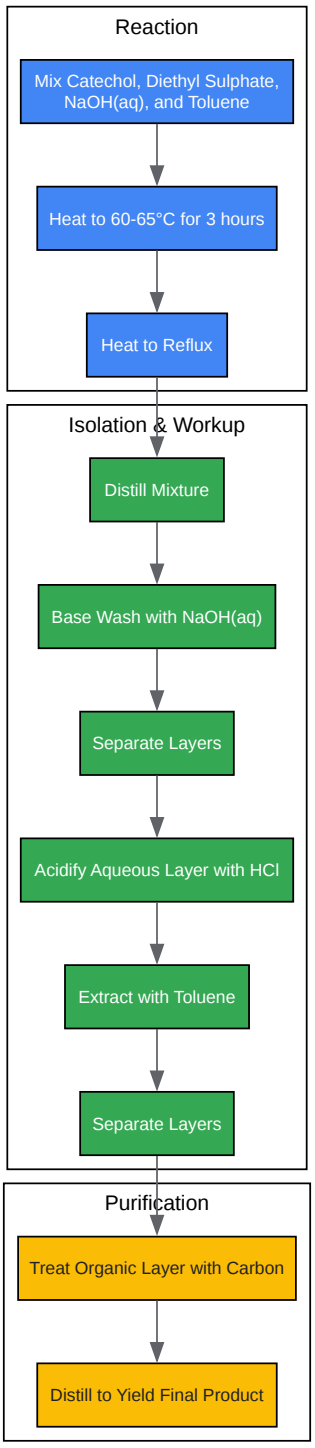
Synthesis Workflow for 2-Ethoxyphenol



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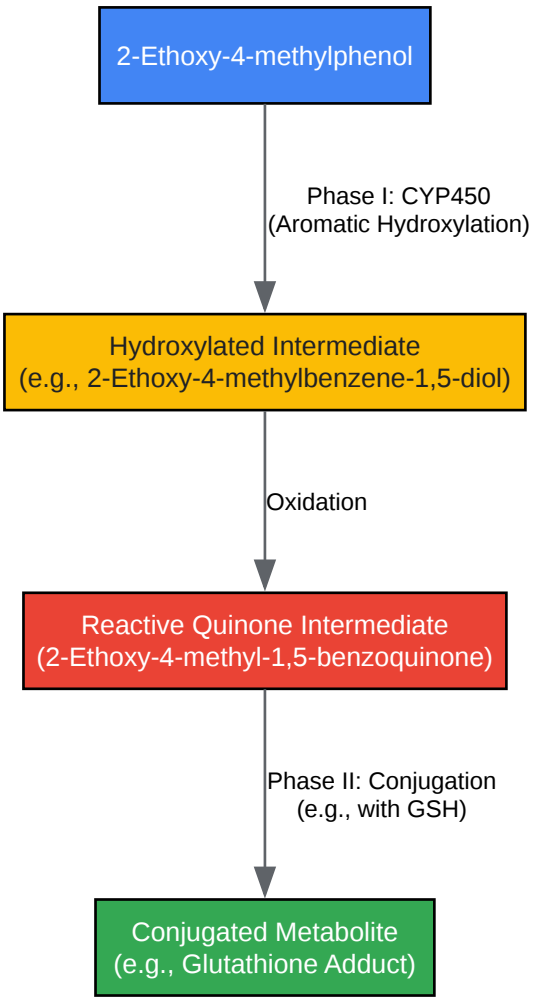
Plausible Metabolic Pathway of 2-Ethoxy-4-methylphenol



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